

Phenyl Valerate: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Phenyl valerate*

Cat. No.: *B166922*

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Introduction

Phenyl valerate, also known as phenyl pentanoate, is an organic compound classified as an ester of phenol and valeric acid. It is a colorless liquid with a characteristic odor. This document provides an in-depth guide to the chemical properties, structure, and synthesis of **phenyl valerate**, tailored for professionals in research and development. Its applications are primarily in the flavor and fragrance industry and as a substrate in biochemical research for enzymatic assays.^[1]

Chemical Properties and Structure

Phenyl valerate is characterized by a phenyl group attached to a valerate moiety.^[1] Its fundamental properties are summarized below.

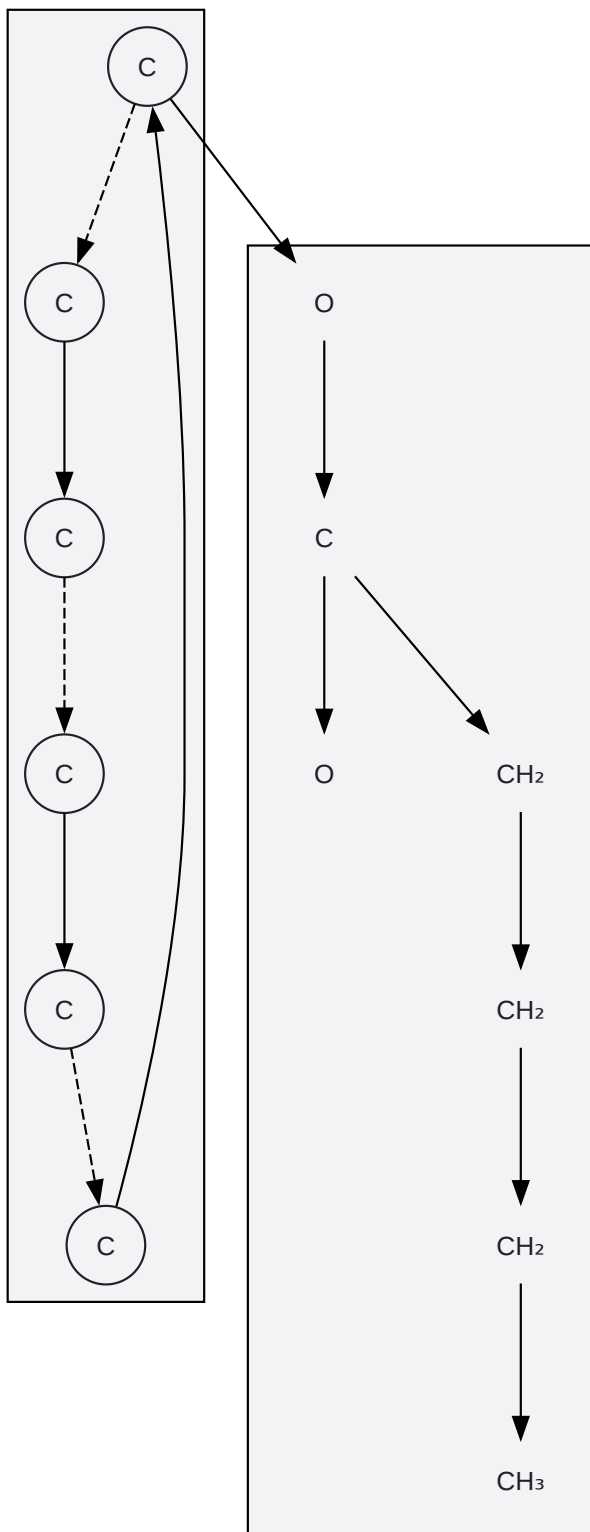
Table 1: Chemical and Physical Properties of **Phenyl Valerate**

Property	Value	Source(s)
IUPAC Name	Phenyl pentanoate	[1][2][3]
Synonyms	Phenyl valerate, Pentanoic acid, phenyl ester, Valeric acid, phenyl ester	[4][5][6][7][8]
CAS Number	20115-23-5	[4][5][6][9]
Molecular Formula	C ₁₁ H ₁₄ O ₂	[1][4][5][6][9]
Molecular Weight	178.23 g/mol	[1][4][6][9]
Appearance	Transparent, colorless liquid	[4][10]
Melting Point	Not available (for pure compound)	[4][9]
Boiling Point	250 °C (482 °F)	[9]
160 °C at 14 Torr	[7]	
Density	1.009 g/cm ³	[7]
Refractive Index	1.494	[7]
Flash Point	95 °C (203.0 °F)	[9]
Solubility	Soluble in Chloroform; Slightly soluble in DMSO; Sparingly soluble in Methanol	[6]
Insoluble in water	[11]	

Structure

The chemical structure of **phenyl valerate** consists of a pentanoyl group attached to a benzene ring through an ester linkage.

Chemical Structure of Phenyl Valerate



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Chemical structure of **phenyl valerate**.

Experimental Protocols

Synthesis of Phenyl Valerate via O-Acylation of Phenol

A common method for the synthesis of **phenyl valerate** is the O-acylation of phenol with valeryl chloride. This reaction is a type of nucleophilic acyl substitution.[\[12\]](#)

Materials:

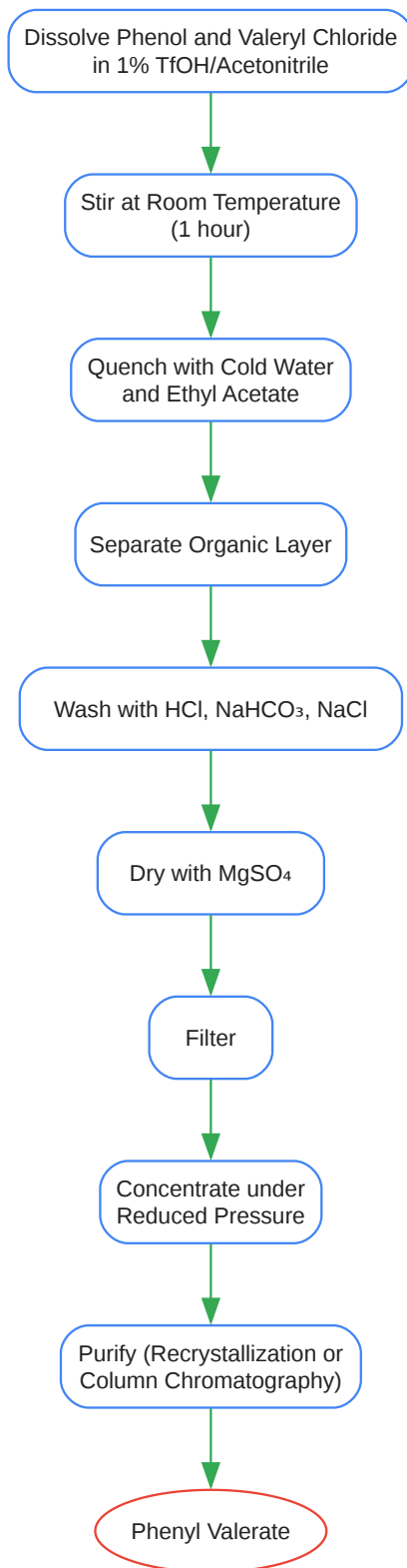
- Phenol
- Valeryl chloride
- Trifluoromethanesulfonic acid (TfOH) (1% in acetonitrile) or other suitable catalyst/base
- Acetonitrile (CH_3CN)
- Ethyl acetate
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Saturated sodium chloride (NaCl) solution
- Magnesium sulfate (MgSO_4)

Procedure:

- Dissolve phenol (0.28 mmol) and valeryl chloride (0.84 mmol, 3 equivalents) in 1 mL of 1% TfOH in acetonitrile at room temperature.[\[13\]](#)
- Stir the reaction mixture at room temperature for one hour.[\[13\]](#)
- Monitor the reaction progress using an appropriate technique, such as Thin Layer Chromatography (TLC).
- Upon completion, pour the reaction mixture into a separatory funnel containing cold water and ethyl acetate.[\[13\]](#)

- Separate the organic layer.
- Wash the organic layer sequentially with 1 M HCl, saturated NaHCO₃ solution, and saturated NaCl solution.[\[13\]](#)
- Dry the organic layer over anhydrous MgSO₄.[\[13\]](#)
- Filter the drying agent.
- Concentrate the filtrate under reduced pressure to yield the crude **phenyl valerate**.[\[13\]](#)
- Purify the crude product by recrystallization or column chromatography as needed.

Workflow for the Synthesis of Phenyl Valerate

[Click to download full resolution via product page](#)Synthesis workflow for **phenyl valerate**.

Spectral Data

Detailed experimental spectral data with peak assignments for **phenyl valerate** are not readily available in publicly accessible databases. However, references to the existence of ^{13}C NMR and IR spectra can be found on PubChem.[11] Commercial suppliers may offer analytical data upon request.[10]

Safety and Handling

Phenyl valerate is a combustible liquid.[4] It may cause skin and eye irritation and respiratory sensitization.[4] Standard laboratory safety precautions should be observed when handling this compound, including the use of personal protective equipment such as gloves and safety glasses.[9][14] Store in a cool, dry, well-ventilated area in a tightly closed container.[9] For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.[4][9]

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